

Advanced Impurity Profiling of Nicardipine: Injectable vs. Oral Formulations

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Compound of Interest

Compound Name: *Nicardipine Related Compound 2*

CAS No.: *64603-72-1*

Cat. No.: *B1242217*

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Executive Summary: The Dihydropyridine Stability Paradox

Nicardipine Hydrochloride, a second-generation dihydropyridine calcium channel blocker, presents a unique stability paradox. While its therapeutic efficacy relies on the 1,4-dihydropyridine (DHP) ring, this same structural feature is its Achilles' heel, rendering it highly susceptible to oxidative aromatization (dehydrogenation) and ester hydrolysis.

For drug development professionals, the challenge is not merely detecting impurities but distinguishing between formulation-specific degradation pathways. The impurity profile of a lyophilized injection differs fundamentally from an oral extended-release capsule due to the distinct stress vectors of aqueous environments versus solid-state photolysis.

This guide provides an advanced technical comparison of these profiles, grounded in regulatory standards (USP/ICH) and recent forced degradation data.

Comparative Impurity Architecture: IV vs. Oral

The following table synthesizes the primary impurities defined by the USP and EP, categorized by their mechanism of formation and prevalence in specific formulations.

Table 1: Nicardipine Impurity Classification & Origin

Impurity Name (USP/EP)	Chemical Identity	Primary Degradation Mechanism	Dominant Formulation Risk
Related Compound A	Nicardipine Monoacid (Monomethyl ester)	Hydrolysis (Acid/Base)	Oral (Gastric/Intestinal simulation) & IV (Aqueous aging)
Related Compound B	Pyridine Analog (Dehydro-nicardipine)	Oxidation / Photolysis (Aromatization)	IV (Solution state is highly light-sensitive); Oral (if coating fails)
Related Compound C	Nicardipine Dimethyl Ester	Transesterification / Synthesis	API (Process impurity); Less common in finished dosage
Related Compound D	Nicardipine Bis-Analog	Synthesis (Side reaction)	API (Process impurity)
Novel Nitro-Impurity*	Methyl 3-methyl-3'-nitro-5-oxo... [1]	Complex Stress (Oxidation + Heat)	IV (Identified in stressed injectable batches)

*Note: The "Novel Nitro-Impurity" represents non-pharmacopeial degradants often detected via LC-MS during rigorous stability studies.

Formulation-Specific Profiling Challenges

Intravenous (IV) Formulations: The Oxidative & Sorptive Threat

Injectable nicardipine (typically 2.5 mg/mL) faces two critical stability vectors that do not affect solid dosage forms to the same extent.

- The "Pyridine Analog" Spike: In solution, the DHP ring is easily oxidized to the pyridine form (Related Compound B). This reaction is catalyzed by light (photolysis) and trace metal ions.
 - Case Study: A recent recall of Nicardipine HCl Injection was triggered specifically because the Pyridine Analog (Impurity B) exceeded the 2.5% specification limit. This highlights that oxidative stress in aqueous media is the rate-limiting stability factor for IV products.
- Sorption & Leachables: Nicardipine is lipophilic and binds to PVC. While not a chemical impurity, this sorption (up to 15% loss in 24h) alters the drug-to-degradant ratio. Furthermore, the use of solubilizers (e.g., sorbitol, buffering agents) can introduce specific interaction products not seen in pure API studies.

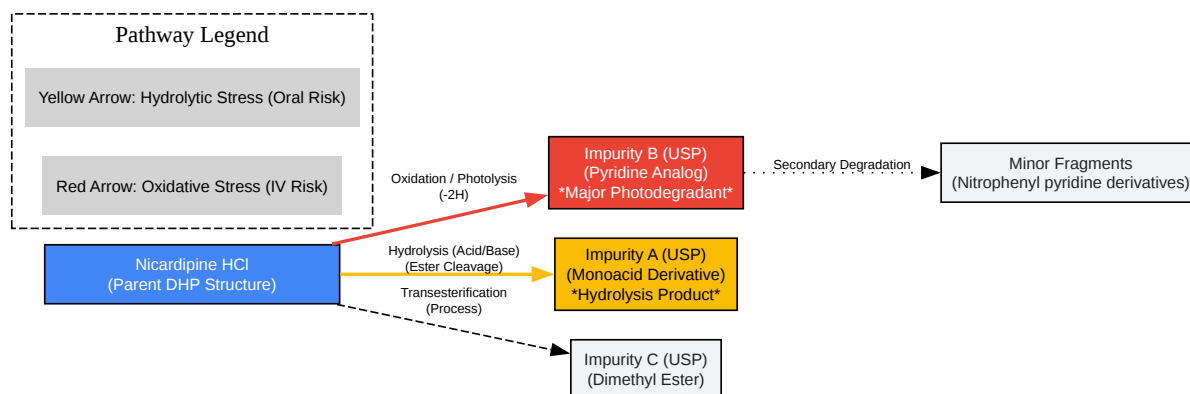
Oral Formulations: Hydrolytic Dominance

In solid oral dosage forms (capsules/tablets), the drug is relatively protected from oxidation unless the packaging is compromised. The primary degradation pathway shifts toward hydrolysis.

- Mechanism: Moisture ingress causes the cleavage of the ester linkages at the C3 and C5 positions, leading to the formation of Related Compound A (Monoacid).
- Photostability: While less sensitive than solution, solid-state nicardipine still undergoes photodegradation if not protected by opaque capsule shells or amber blistering.

Visualizing the Degradation Pathways

The following diagram maps the kinetic relationship between the parent molecule and its primary degradants. Note the irreversible nature of the aromatization step (Impurity B).



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Figure 1: Primary degradation pathways of Nicardipine. The conversion to Impurity B is the critical quality attribute for injectable formulations.

Advanced Analytical Protocol

To accurately quantify these impurities, a standard HPLC-UV method is often insufficient for resolving novel degradants. The following protocol integrates stress testing with LC-MS identification.

Forced Degradation Protocol (Stress Testing)

This self-validating workflow ensures the method is "stability-indicating" (i.e., it can separate the drug from its breakdown products).

- Photolytic Stress: Expose 1 mg/mL solution to 1.2 million lux hours (ICH Q1B). Expected Result: Significant increase in Impurity B.
- Oxidative Stress: Treat with 3% H₂O₂ at Room Temp for 4 hours. Expected Result: Formation of Pyridine Analog and N-oxide species.
- Hydrolytic Stress:

- Acid: 0.1 N HCl at 60°C for 24 hours. Result: Minimal degradation (Nicardipine is relatively stable in acid).
- Base: 0.1 N NaOH at 60°C for 1 hour. Result: Rapid formation of Impurity A (Monoacid) and eventual di-acid.

Chromatographic Method (HPLC-UV/MS)

- Column: C18 (e.g., Inertsil ODS-3V or Hypersil BDS), 250 x 4.6 mm, 5 µm.
- Mobile Phase:
 - Solvent A: 10 mM Ammonium Acetate (compatible with MS) or Phosphate Buffer pH 4.5 (for UV only).
 - Solvent B: Acetonitrile.
 - Gradient: 20% B to 80% B over 45 minutes.
- Detection:
 - UV: 237 nm (Isosbestic point for DHP and Pyridine rings) or 254 nm.
 - MS: ESI Positive Mode (Required for identifying non-USP unknowns).

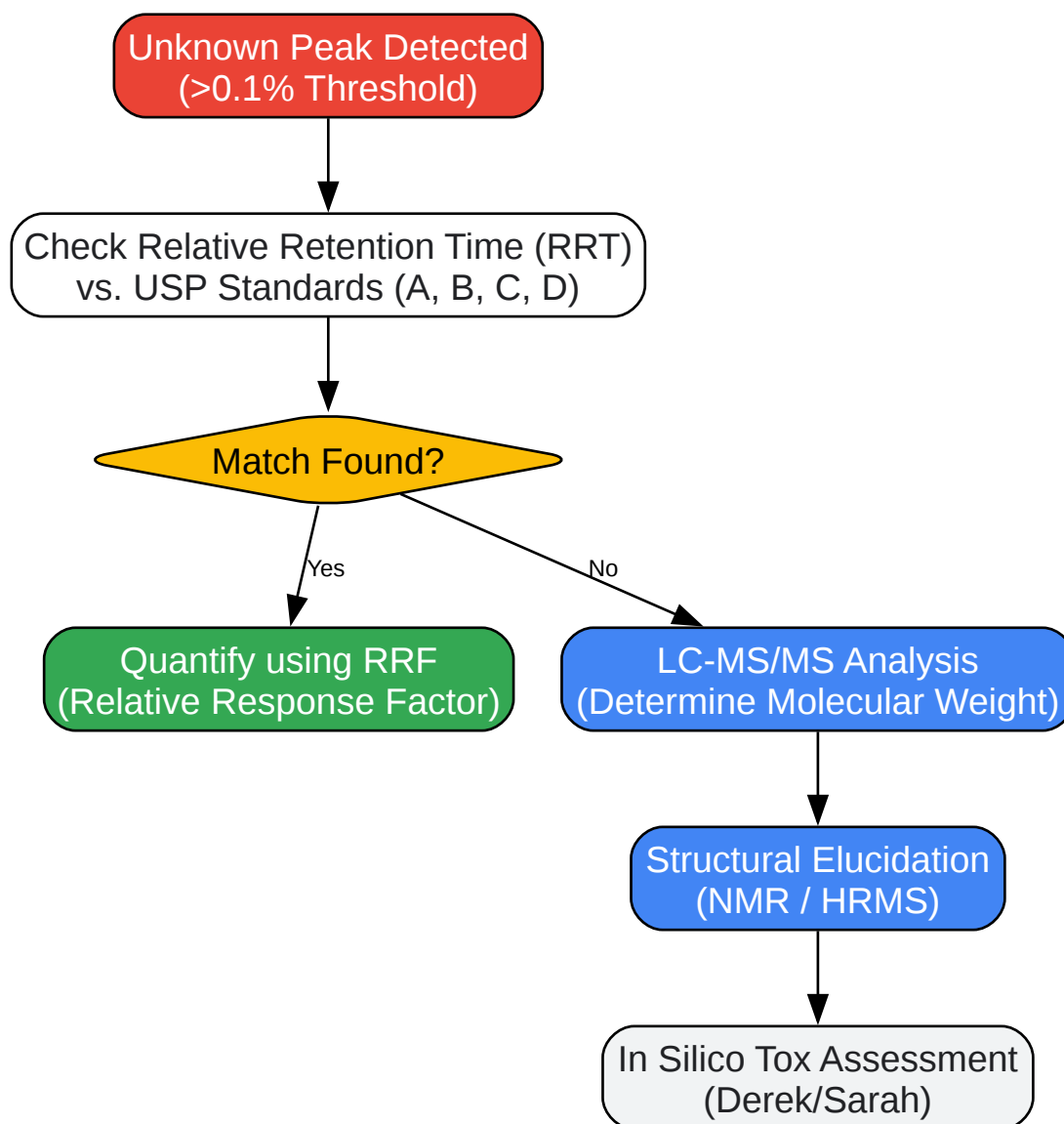
Emerging Risk: Nitrosamine Impurities

In light of recent FDA and EMA mandates (ICH M7), Nicardipine profiling must now include a risk assessment for Nitrosamines.

- Risk Origin: Nicardipine contains a secondary amine structure. If synthesis involves sodium nitrite (NaNO_2) or if the drug is exposed to nitrosating agents in excipients, N-Nitroso-N-desmethyl Nicardipine (NDSRI) can form.
- Actionable Limit: If detected, the Acceptable Intake (AI) is typically capped at 26.5 ng/day unless specific toxicology data allows a higher limit.

Workflow for Unknown Impurity Identification

When a new peak appears (e.g., RRT 0.94 in an IV stability batch), follow this decision tree:



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Figure 2: Decision logic for investigating unknown impurities in stability samples.

References

- USP Monograph:Nicardipine Hydrochloride. United States Pharmacopeia (USP-NF).[2]
- Impurity B Identification:Nicardipine Related Compound B (Pyridine Analog). USP Reference Standards.

- IV Stability & Sorption: Baaske, D. M., et al. "Stability of nicardipine hydrochloride in intravenous solutions." Am J Health Syst Pharm, 1996.[3]
- Forced Degradation Methodology: Vaghela, B., et al. "Identification and characterization of a novel potential degradant... in nicardipine impurities." Journal of Liquid Chromatography & Related Technologies, 2013.
- Nitrosamine Guidance: FDA Guidance for Industry. "Control of Nitrosamine Impurities in Human Drugs."
- Product Recall Data: California Board of Pharmacy. "Recall of Nicardipine Hydrochloride Injection due to Impurity B."

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Sources

- 1. bocsci.com [bocsci.com]
- 2. trungtamthuoc.com [trungtamthuoc.com]
- 3. Stability of nicardipine hydrochloride in intravenous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
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